

A Comparative Guide to 1,4-Diphenylbutadiyne in Organic Electronic Devices

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Compound of Interest

Compound Name: 1,4-Diphenylbutadiyne

Cat. No.: B1203910

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An objective comparison of the performance of **1,4-diphenylbutadiyne**-based organic electronic devices against common alternatives, supported by available experimental data.

1,4-Diphenylbutadiyne (DPB) is a conjugated organic molecule characterized by a linear rod-like structure composed of two phenyl rings connected by a butadiyne linker. This rigid, π -conjugated system suggests potential for application in organic electronics. This guide provides a comparative overview of the performance of DPB in organic field-effect transistors (OFETs) and organic light-emitting diodes (OLEDs), benchmarked against the well-established materials pentacene and tris(8-hydroxyquinolinato)aluminium (Alq3), respectively.

Due to a notable scarcity of published performance data for DPB-based electronic devices, this comparison relies on the limited available information for DPB and contrasts it with typical reported values for the benchmark materials.

Molecular Structure and Electronic Properties

The fundamental building block for the devices discussed is **1,4-diphenylbutadiyne**. Its molecular structure is pivotal to its electronic behavior.



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